

An In-depth Technical Guide to the Structural Isomers of C9H20O

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Compound of Interest

Compound Name: *Isononyl alcohol*

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This technical guide provides a comprehensive overview of the structural isomers of the molecular formula C9H20O, which primarily encompasses a wide array of alcohols and ethers. This document details the classification of these isomers, their physical properties, established experimental protocols for their synthesis and characterization, and their spectroscopic signatures.

Classification of C9H20O Isomers

The structural isomers of C9H20O can be broadly categorized into two main functional groups: alcohols and ethers.

Alcohols (C9H19OH)

The alcohol isomers are characterized by the presence of a hydroxyl (-OH) functional group. They can be further sub-classified into primary, secondary, and tertiary alcohols based on the substitution of the carbon atom to which the hydroxyl group is attached.

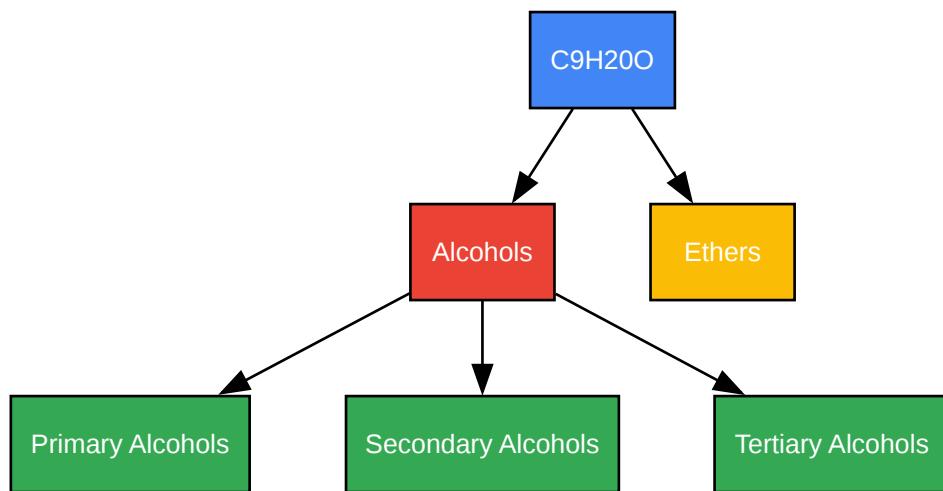
- Primary Alcohols: The hydroxyl group is attached to a carbon atom that is bonded to only one other carbon atom.
- Secondary Alcohols: The hydroxyl group is attached to a carbon atom that is bonded to two other carbon atoms.

- **Tertiary Alcohols:** The hydroxyl group is attached to a carbon atom that is bonded to three other carbon atoms.

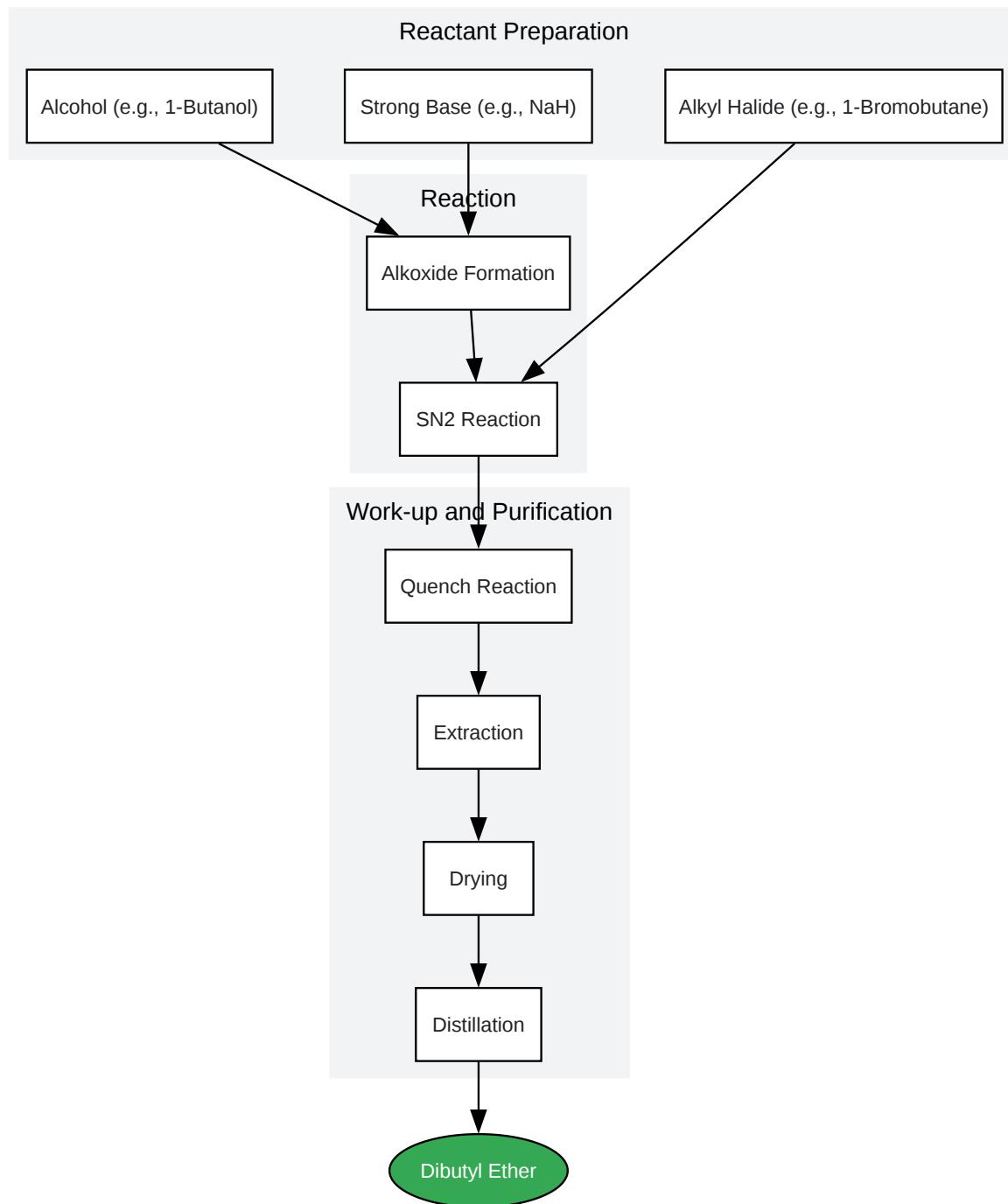
Ethers ($R-O-R'$)

Ether isomers feature an oxygen atom connected to two alkyl groups. For the molecular formula $C_9H_{20}O$, the sum of the carbon atoms in the two alkyl groups is nine.

Below is a diagram illustrating the classification of $C_9H_{20}O$ isomers.

Classification of C₉H₂₀O Isomers

Williamson Ether Synthesis Workflow

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